Application Note: Click Chemistry Functionalization of 3-Hydroxyazetidine-3-carboxylic Acid Scaffolds

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Compound of Interest

Compound Name:	*3-Hydroxyazetidine-3-carboxylic acid*
CAS No.:	*70807-37-3*
Cat. No.:	*B3151273*

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Executive Summary

3-Hydroxyazetidine-3-carboxylic acid (3-HAC) is a conformationally constrained, non-proteinogenic amino acid. It functions as a structural chimera of serine and threonine but possesses a quaternary center at the

-carbon, locking the backbone into specific dihedral angles.

In drug development, this scaffold is valued for:

- Conformational Rigidity: The 4-membered ring restricts conformational freedom (

  angles), often stabilizing bioactive peptide turns or loops.
- Metabolic Stability: The quaternary center protects the adjacent amide bonds from proteolytic cleavage.

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- Vector Geometry: The 3,3-disubstitution pattern allows for orthogonal functionalization vectors—one for the peptide backbone and one for side-chain modification (the hydroxyl group or the ring nitrogen).

This guide details how to leverage Click Chemistry (CuAAC and SPAAC) to functionalize this scaffold, transforming it into a versatile hub for bioconjugation and macrocyclization.

Strategic "Click" Entry Points

To utilize 3-HAC in click chemistry, specific "handles" (azides or alkynes) must be introduced. There are three primary vectors for modification:

Vector A: The Azetidine Nitrogen (N1)

- Strategy: Capping the secondary amine with a propargyl carbamate or azido-linker.
- Application: Ideal for peptide macrocyclization or attaching bulky fluorophores/tags that should point away from the peptide backbone.
- Reagents: Propargyl chloroformate (for alkynes) or Azido-PEG-NHS esters (for azides).

Vector B: The 3-Hydroxyl Group (O3)

- Strategy: Etherification with propargyl bromide.
- Application: Creates a "serine-like" side chain that is bioorthogonal. Useful for stapling peptides or introducing PROTAC linkers without disrupting the N-to-C backbone flow.
- Reagents: Propargyl bromide, NaH (requires protection of the acid and amine).

Vector C: The Carboxyl Terminus (C3)

- Strategy: Amide coupling with propargyl amine or 3-azidopropylamine.
- Application: Terminal modification for DNA-Encoded Libraries (DELs) where the azetidine serves as the attachment point to the DNA tag.

Scientific Logic & Workflow

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The following diagram illustrates the decision matrix for selecting the correct synthesis pathway based on the desired application.

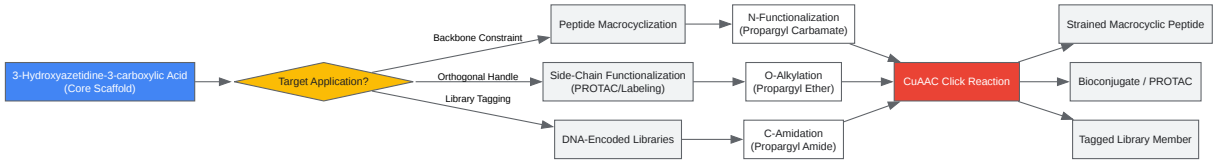

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Figure 1: Decision tree for functionalizing 3-HAC based on downstream applications.

Detailed Experimental Protocols

Protocol A: Synthesis of N-Propargyloxycarbonyl-3-Hydroxyazetidine-3-Carboxylic Acid

This building block is essential for introducing an alkyne handle on the nitrogen, suitable for solid-phase peptide synthesis (SPPS).

Reagents:

- **3-Hydroxyazetidine-3-carboxylic acid** (HCl salt)[1]
- Propargyl chloroformate
- Sodium bicarbonate (

)
- 1,4-Dioxane / Water (1:1)

Step-by-Step Methodology:

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- Dissolution: Dissolve **3-hydroxyazetidine-3-carboxylic acid** HCl (1.0 eq) in a 1:1 mixture of 1,4-dioxane and water (0.2 M concentration).
- Basification: Cool the solution to 0°C. Add

  (3.0 eq) slowly to neutralize the HCl and create a basic buffer.
- Acylation: Dropwise add propargyl chloroformate (1.2 eq) over 15 minutes. The pH must remain above 8; add additional saturated

  if necessary.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4 hours. Monitor by LC-MS (Target mass: [M+H]+).
- Workup: Acidify the solution to pH 2 using 1M HCl. Extract with Ethyl Acetate (3x).
- Purification: Dry the organic layer over

  , filter, and concentrate. The product usually precipitates as a white solid. If necessary, purify via flash chromatography (

  :MeOH, 95:5 + 1% AcOH).

Validation:

- NMR: Check for the propargyl proton triplet at

  ppm and the azetidine ring protons (doublets) at

  ppm.

Protocol B: On-Resin CuAAC Macrocyclization

Use this protocol to cyclize a peptide containing the 3-HAC scaffold (N-propargyl) and an Azido-lysine residue.

Reagents:

- Peptidyl-Resin (containing N-Propargyl-3-HAC and Azido-Lysine)

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- Copper(I) Iodide (CuI)
- Sodium Ascorbate
- PMDETA (Pentamethyldiethylenetriamine) or TBTA
- DMF (Degassed)

Step-by-Step Methodology:

- Preparation: Swell the resin (0.1 mmol scale) in degassed DMF for 30 minutes under nitrogen.
- Catalyst Mix: In a separate vial, dissolve CuI (0.5 eq) and PMDETA (1.0 eq) in DMF. The solution should be light green/blue. Note: If using TBTA, dissolve TBTA (1.0 eq) first.
- Reductant: Prepare a fresh solution of Sodium Ascorbate (10 eq) in water.
- Reaction: Add the Cu/Ligand solution to the resin, followed immediately by the Ascorbate solution.
- Agitation: Shake the vessel at RT for 6–12 hours. Do not bubble gas through the solution (introduces oxygen); use mechanical shaking.
- Washing: Wash resin extensively:
  - DMF (3x)
  - 0.5% Sodium Diethyldithiocarbamate in DMF (3x) — Critical step to remove Copper traces.
  - DCM (3x)
- Cleavage: Cleave the peptide from the resin using standard TFA/TIS/Water cocktails and analyze by HPLC.

Application Data & Comparison

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The following table compares the 3-HAC scaffold against standard amino acids in click chemistry applications.

Feature	3-HAC Derivative	Serine/Threonine	Proline
Conformation	Rigid (4-membered ring)	Flexible	Rigid (5-membered ring)
Turn Induction	High (Type II -turn mimic)	Low	High (Type I/II)
Quaternary Center	Yes (3,3-disubstituted)	No	No
Click Vector	Orthogonal (N or O)	Side chain (O)	Ring (4-position)
Metabolic Stability	High (Steric hindrance)	Low	Moderate

Troubleshooting & Optimization

- Problem: Incomplete Click Reaction on Resin.
  - Root Cause: Steric hindrance of the quaternary center or resin aggregation.
  - Solution: Switch from CuI to [Cu(CH3CN)4]PF6 (soluble Cu source) and use THPTA as the ligand (water-soluble, faster kinetics). Raise temperature to 40°C.
- Problem: Copper Contamination in Final Peptide.
  - Root Cause: Cu binding to the azetidine nitrogen or histidine residues.
  - Solution: Use the EDTA or Diethyldithiocarbamate wash steps strictly. Alternatively, use Ru-catalyzed click (RuAAC) if 1,5-triazole geometry is acceptable (though this requires different catalysts).
- Problem: Instability of the 3-Carboxylic Acid.
  - Insight: The 3-HAC core is generally stable, but avoid harsh basic conditions (>pH 12) for extended periods, which can cause ring opening or epimerization if the nitrogen is

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acylated with strong electron-withdrawing groups.

References

- Synthesis and Functionalization of Azetidine-Containing Small Macrocyclic Peptides.
  - Source: Chemistry - A European Journal (via LJMU Research Online)
  - Significance: Establishes the protocol for using N-propargyl azetidines in peptide macrocycliz
  - URL:[Link]
- 3-Hydroxyazetidine carboxylic acids: non-proteinogenic amino acids for medicinal chemists.
  - Source: ChemMedChem
  - Significance: foundational paper on the synthesis and stability of the 3-HAC scaffold.
  - URL:[Link]
- Discovery of 3-hydroxymethyl-azetidine derivatives as potent polymerase theta inhibitors.
  - Source: Bioorganic & Medicinal Chemistry[2][3]
  - Significance: Demonstrates the utility of the scaffold in active drug discovery programs.
  - URL:[Link]
- Stereoselective Access to Azetidine-Based α-Amino Acids and Applic
  - Source: Organic Letters[4]
  - Significance: detailed synthesis routes for enantiopure azetidine amino acids.
  - URL:[Link]

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Sources

- 1. PubChemLite - 3-hydroxyazetidine-3-carboxylic acid hydrochloride (C4H7NO3) [pubchemlite.lcsb.uni.lu]
- 2. chemimpex.com [chemimpex.com]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 4. Click Chemistry [organic-chemistry.org]

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